

2,3-Dimethylthiomorpholine molecular structure

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Compound of Interest

Compound Name: 2,3-Dimethylthiomorpholine

CAS No.: 29442-12-4

Cat. No.: B1395435

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An In-Depth Technical Guide to the Molecular Structure of **2,3-Dimethylthiomorpholine** for Researchers, Scientists, and Drug Development Professionals

Abstract

Thiomorpholine and its derivatives represent a privileged scaffold in medicinal chemistry, exhibiting a wide array of biological activities. This guide provides a comprehensive technical overview of **2,3-dimethylthiomorpholine**, a specific derivative with significant potential in drug discovery. We will delve into its core molecular structure, stereochemical complexity, plausible synthetic pathways, and potential applications, offering field-proven insights for researchers and drug development professionals.

Introduction to the Thiomorpholine Scaffold

The thiomorpholine ring, a saturated six-membered heterocycle containing both a sulfur and a nitrogen atom, is a bioisostere of morpholine. The replacement of the oxygen atom with sulfur imparts distinct physicochemical properties, including altered lipophilicity, hydrogen bonding capacity, and metabolic stability. These modifications can significantly influence the pharmacokinetic and pharmacodynamic profiles of drug candidates. Consequently, thiomorpholine derivatives have been explored for a multitude of therapeutic applications,

including antitubercular, anticancer, antioxidant, and antidiabetic agents.^{[1][2][3]} **2,3-Dimethylthiomorpholine**, the subject of this guide, presents an intriguing scaffold for further exploration due to the stereochemical diversity introduced by the two methyl substituents.

Core Molecular Structure and Physicochemical Properties

2,3-Dimethylthiomorpholine is a saturated heterocyclic compound with the molecular formula $C_6H_{13}NS$ and a molecular weight of 131.24 g/mol.^{[4][5]} The core structure consists of a thiomorpholine ring with methyl groups attached to the carbon atoms at positions 2 and 3.

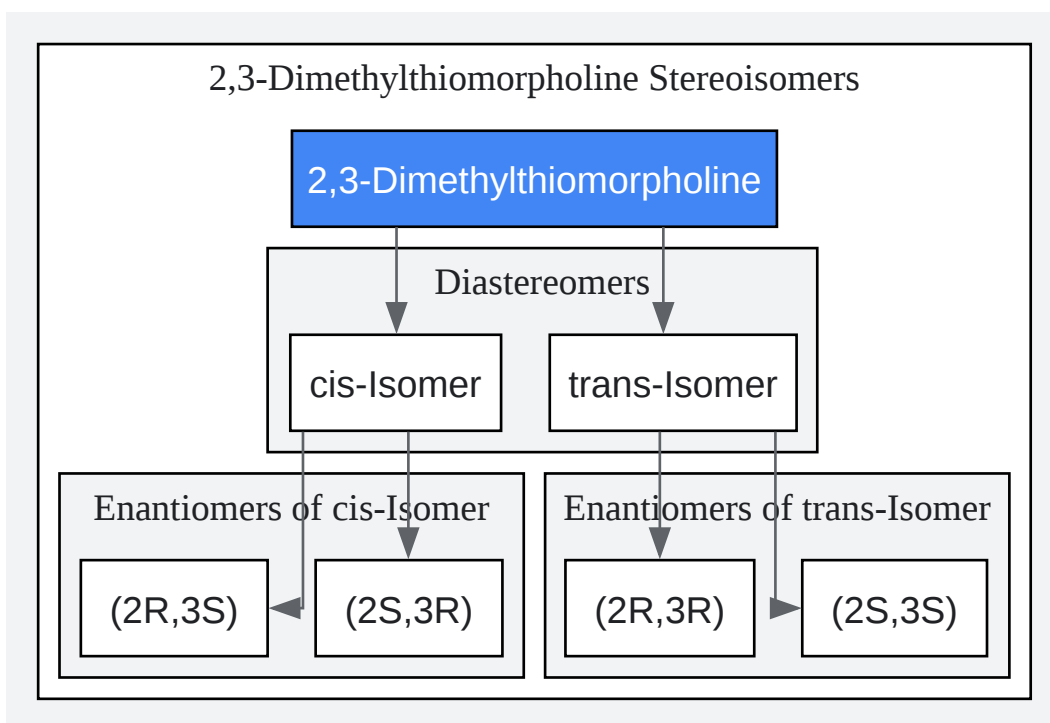
Property	Value	Source
Molecular Formula	$C_6H_{13}NS$	^{[4][5]}
Molecular Weight	131.24 g/mol	^{[4][5]}
CAS Number	29442-12-4	^{[4][5]}
SMILES	<chem>CC1C(SCCN1)C</chem>	^[4]

Stereochemistry: A World of Isomers

The presence of two chiral centers at positions C2 and C3 in **2,3-dimethylthiomorpholine** gives rise to multiple stereoisomers. Understanding the spatial arrangement of the methyl groups is crucial as different stereoisomers can exhibit distinct biological activities and pharmacological profiles. The molecule can exist as two diastereomers: cis and trans. Each of these diastereomers is chiral and exists as a pair of enantiomers. Therefore, there are a total of four possible stereoisomers for **2,3-dimethylthiomorpholine**.

- **cis-2,3-Dimethylthiomorpholine**: In the cis isomer, the two methyl groups are on the same side of the thiomorpholine ring. This diastereomer exists as a pair of enantiomers: (2R,3S)-**2,3-dimethylthiomorpholine** and (2S,3R)-**2,3-dimethylthiomorpholine**.
- **trans-2,3-Dimethylthiomorpholine**: In the trans isomer, the two methyl groups are on opposite sides of the ring. This diastereomer also exists as a pair of enantiomers: (2R,3R)-**2,3-dimethylthiomorpholine** and (2S,3S)-**2,3-dimethylthiomorpholine**.

The separation and characterization of these individual stereoisomers are critical for any drug development program, as often only one isomer is responsible for the desired therapeutic effect, while others may be inactive or even contribute to toxicity.



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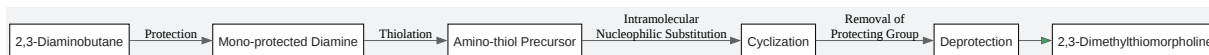
Stereoisomers of **2,3-Dimethylthiomorpholine**.

Synthetic Approaches

While the direct synthesis of **2,3-dimethylthiomorpholine** is not extensively documented in publicly available literature, its synthesis can be conceptualized based on established methods for constructing substituted thiomorpholine rings. A common and effective strategy involves the cyclization of an appropriate amino-thiol precursor.

Conceptual Synthetic Workflow

A plausible synthetic route could start from 2,3-diaminobutane. The key steps would involve the selective protection of one amino group, followed by the introduction of a thiol group and subsequent cyclization.



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Conceptual Synthetic Workflow for **2,3-Dimethylthiomorpholine**.

Exemplary Experimental Protocol (Hypothetical)

This protocol is a conceptual illustration and would require optimization and validation.

Step 1: Mono-protection of 2,3-Diaminobutane

- Dissolve 2,3-diaminobutane (1.0 eq) in a suitable solvent such as dichloromethane (DCM).
- Cool the solution to 0 °C in an ice bath.
- Add a solution of di-tert-butyl dicarbonate (Boc₂O, 1.0 eq) in DCM dropwise over 1 hour.
- Allow the reaction to warm to room temperature and stir for 12 hours.
- Monitor the reaction by thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to obtain the mono-Boc-protected diamine.

Causality: The use of one equivalent of Boc₂O at low temperature favors mono-protection by controlling the reactivity of the diamine.

Step 2: Synthesis of the Amino-thiol Precursor

- Dissolve the mono-Boc-protected diamine (1.0 eq) in a suitable solvent like ethanol.
- Add a base such as triethylamine (1.1 eq).

- Add 2-bromoethanethiol (1.0 eq) dropwise.
- Heat the reaction mixture to reflux and stir for 24 hours.
- Monitor the reaction by TLC.
- After completion, cool the reaction mixture and remove the solvent under reduced pressure.
- Purify the residue by column chromatography.

Causality: The base facilitates the nucleophilic attack of the free amine on the bromo-thiol reactant.

Step 3: Intramolecular Cyclization

- Dissolve the amino-thiol precursor (1.0 eq) in a high-boiling point solvent like dimethylformamide (DMF).
- Add a non-nucleophilic base such as sodium hydride (NaH, 1.2 eq) portion-wise at 0 °C.
- Allow the reaction to warm to room temperature and then heat to 80-100 °C for 12 hours.
- Monitor the formation of the cyclized product by LC-MS.
- Quench the reaction carefully with water and extract the product with a suitable organic solvent.
- Dry the organic layer and concentrate to obtain the Boc-protected **2,3-dimethylthiomorpholine**.

Causality: The strong base deprotonates the thiol, creating a thiolate which then acts as an intramolecular nucleophile to displace a suitable leaving group, leading to ring closure.

Step 4: Deprotection

- Dissolve the Boc-protected **2,3-dimethylthiomorpholine** in DCM.
- Add an excess of trifluoroacetic acid (TFA) at 0 °C.

- Stir the reaction at room temperature for 2-4 hours.
- Monitor the deprotection by TLC.
- Concentrate the reaction mixture under reduced pressure.
- Neutralize the residue with a saturated solution of sodium bicarbonate and extract the final product.
- Dry the organic layer, concentrate, and purify by distillation or chromatography to yield **2,3-dimethylthiomorpholine**.

Causality: The strong acidic conditions of TFA efficiently cleave the Boc protecting group, yielding the free amine.

Spectroscopic Characterization Insights

The structural elucidation and differentiation of the stereoisomers of **2,3-dimethylthiomorpholine** would heavily rely on spectroscopic techniques, particularly Nuclear Magnetic Resonance (NMR) spectroscopy.

- ^1H NMR: The proton NMR spectrum would be complex due to the various protons in the ring and the methyl groups. The chemical shifts and coupling constants of the protons at C2 and C3 would be particularly informative for distinguishing between the cis and trans isomers. In the cis isomer, the coupling constant between the C2-H and C3-H protons is expected to be smaller than in the trans isomer due to their dihedral angle.
- ^{13}C NMR: The carbon NMR spectrum would show six distinct signals corresponding to the six carbon atoms in the molecule. The chemical shifts of the C2 and C3 carbons would be influenced by the orientation of the methyl groups.
- Mass Spectrometry (MS): High-resolution mass spectrometry would be used to confirm the molecular weight and elemental composition of the synthesized compound.

Potential Applications in Drug Development

The thiomorpholine scaffold is a versatile building block in medicinal chemistry.^[1] Derivatives of thiomorpholine have shown a broad range of biological activities, suggesting that **2,3-**

dimethylthiomorpholine could serve as a valuable starting point for the development of new therapeutic agents.

- **Antimicrobial Agents:** Thiomorpholine derivatives have been reported as potent inhibitors of *Mycobacterium tuberculosis*.^[6] The introduction of methyl groups at the 2 and 3 positions could modulate the lipophilicity and steric interactions with the target enzyme, potentially leading to enhanced activity.
- **Anticancer Agents:** The morpholine and thiomorpholine moieties are present in several approved anticancer drugs. These scaffolds can interact with various biological targets, and the stereochemistry of substituents can play a critical role in target binding.
- **DPP-IV Inhibitors:** Certain thiomorpholine derivatives have been identified as dipeptidyl peptidase IV (DPP-IV) inhibitors, which are used in the treatment of type 2 diabetes.^[2]
- **Antioxidant and Hypolipidemic Agents:** N-substituted thiomorpholine derivatives have been synthesized and shown to possess antioxidant and hypocholesterolemic activity.^[7]

Drug Discovery Workflow

The exploration of **2,3-dimethylthiomorpholine** in a drug discovery program would follow a standard workflow.

Drug Discovery Workflow for **2,3-Dimethylthiomorpholine** Derivatives.

Conclusion

2,3-Dimethylthiomorpholine is a chiral, saturated heterocyclic compound with significant untapped potential in medicinal chemistry. Its structural and stereochemical features offer a rich landscape for the design of novel bioactive molecules. A thorough understanding of its synthesis, stereoisomerism, and reactivity is paramount for leveraging this scaffold in the development of next-generation therapeutics. This guide provides a foundational framework for researchers and scientists to embark on the exploration of **2,3-dimethylthiomorpholine** and its derivatives, paving the way for future discoveries in drug development.

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